

Essential Safety and Operational Guide for Handling Dimethyl Nitromalonate

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Compound of Interest

Compound Name: *Dimethyl nitromalonate*

CAS No.: *5437-67-2*

Cat. No.: *B1296143*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling of **Dimethyl nitromalonate** (CAS No. 5437-67-2). The following procedures are designed to ensure the safe handling, storage, and disposal of this chemical in a laboratory setting, minimizing risks and ensuring regulatory compliance.

Hazard Identification and Summary

Dimethyl nitromalonate is a chemical that requires careful handling due to its potential health hazards. Based on available safety data, it is classified as causing skin irritation, serious eye irritation, and potential respiratory irritation. As a nitro compound, it should also be treated with caution regarding its potential for thermal decomposition and reactivity.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictogram:

 alt text

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Dimethyl nitromalonate**. The following table summarizes the required PPE.

Body Part	Recommended Protection	Material/Standard
Eyes/Face	Chemical safety goggles and a face shield	Conforming to EN166 or NIOSH (US) standards
Skin	Chemical-resistant gloves	Nitrile or neoprene gloves. Inspect for integrity before each use.
Lab coat	Flame-resistant lab coat	
Respiratory	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	

Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, reducing agents, acids, and bases.
- Keep the container tightly closed.
- Store away from sources of heat, sparks, and open flames.

2. Preparation and Weighing:

- All handling, including weighing and transferring, must be conducted in a certified chemical fume hood.
- Ensure that an emergency eyewash station and safety shower are readily accessible.
- Use appropriate, clean, and dry glassware and utensils.

3. Use in Experimental Protocols:

- When setting up reactions, ensure all equipment is properly assembled and secured.
- Avoid heating **Dimethyl nitromalonate** unless specifically required by a validated protocol, and if so, use controlled heating methods (e.g., oil bath) and monitor the temperature closely.
- Be mindful of the potential for exothermic reactions, especially when mixing with other reagents.

4. Spill Management:

- In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand).
- Collect the absorbed material into a labeled, sealed container for hazardous waste disposal.

- For large spills, evacuate the area and follow your institution's emergency procedures.

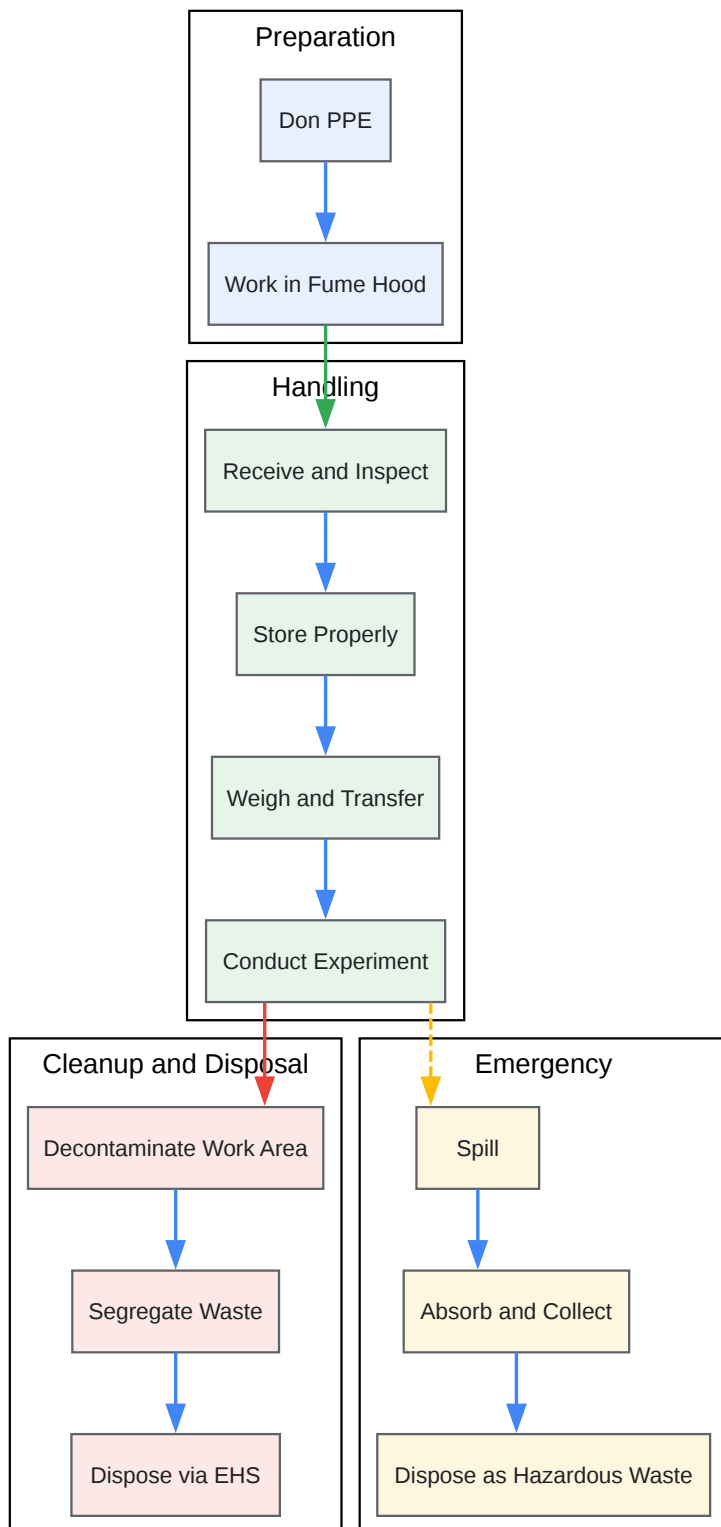
Disposal Plan

All waste containing **Dimethyl nitromalonate** must be treated as hazardous waste.

- Liquid Waste: Collect all liquid waste containing **Dimethyl nitromalonate** in a designated, labeled, and sealed hazardous waste container.
- Solid Waste: Contaminated materials such as gloves, absorbent pads, and paper towels must be collected in a separate, labeled hazardous waste container.
- Disposal: All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) department in accordance with local, state, and federal regulations. Do not dispose of **Dimethyl nitromalonate** down the drain.

Workflow for Safe Handling of Dimethyl Nitromalonate

Safe Handling Workflow for Dimethyl Nitromalonate



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Caption: Workflow for the safe handling of **Dimethyl nitromalonate**.

Physical and Chemical Properties

Property	Value
CAS Number	5437-67-2
Molecular Formula	C5H7NO6
Molecular Weight	177.11 g/mol
Appearance	Not specified in available data
Boiling Point	100 °C at 1 mm Hg
Density	1.312 g/mL at 25 °C
Refractive Index	n _{20/D} 1.432

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